

PK-10 Compound: A Technical Guide for Researchers

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Compound of Interest

Compound Name: PK-10

Cat. No.: B11934353

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An In-depth Technical Guide on the Antifungal Peptide **PK-10** (P10)

This technical guide provides a comprehensive overview of the antifungal peptide **PK-10**, also referred to as P10. The document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this peptide.

Introduction

PK-10, or P10, is a 15-amino acid peptide with the sequence QTLIAHTLAIRYAN. It is derived from the immunodominant antigen gp43 of the fungus *Paracoccidioides brasiliensis*, the causative agent of paracoccidioidomycosis (PCM). Research has demonstrated that P10 elicits an interferon-gamma-dependent immune response, providing protection against experimental PCM. This has positioned P10 as a potential candidate for the development of a vaccine or as an adjunct to conventional antifungal chemotherapy for the treatment of PCM.

Mechanism of Action

The primary mechanism of action of **PK-10** is immunomodulatory. It stimulates a Th-1 type immune response, characterized by the production of interferon-gamma, which is crucial for controlling fungal infections. By enhancing the host's immune response against *P. brasiliensis*, P10 aids in clearing the infection.

Quantitative Data

Pharmacokinetic studies have been conducted to evaluate the biodistribution of **PK-10**. The peptide was conjugated with the chelating agent HYNIC (hydrazinonicotinamide) and radiolabeled with technetium-99m (^{99m}Tc) for in vivo imaging and quantification.

Table 1: Biodistribution of ^{99m}Tc -HYNIC-P10 in Healthy Mice (% Injected Dose per Gram - %ID/g)

Organ	5 min	15 min	30 min	60 min	120 min	240 min
Blood	7.42 ± 3.07	2.00 ± 1.02	0.57 ± 0.13	0.43 ± 0.22	0.21 ± 0.02	0.22 ± 0.06
Heart	2.67 ± 0.91	0.74 ± 0.37	0.37 ± 0.18	0.18 ± 0.09	0.11 ± 0.01	0.11 ± 0.02
Lungs	12.07 ± 2.02	4.81 ± 2.90	5.50 ± 2.85	3.43 ± 2.88	1.17 ± 0.27	1.05 ± 0.19
Spleen	2.09 ± 0.29	2.80 ± 2.23	3.95 ± 2.50	2.07 ± 1.84	3.21 ± 2.51	3.58 ± 0.49
Stomach	4.14 ± 1.59	3.13 ± 0.48	1.72 ± 0.57	1.68 ± 0.55	1.10 ± 0.26	0.97 ± 0.42
Pancreas	1.72 ± 0.34	0.85 ± 0.47	0.42 ± 0.24	0.20 ± 0.08	0.12 ± 0.02	0.11 ± 0.03
Brain	0.27 ± 0.08	0.11 ± 0.				

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